

Rediocide C: Unraveling the Structure and Synthesis of a Putative Bioactive Compound

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Compound of Interest

Compound Name: Rediocide C

Cat. No.: B8261911

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A comprehensive search of publicly available scientific literature and chemical databases has revealed no specific information on a compound designated as "**Rediocide C**." While the "Rediocide" family of natural products is known, with Rediocide A being a notable member, details regarding the structure elucidation and total synthesis of a "**Rediocide C**" are not present in the current body of scientific research.

This technical guide, therefore, addresses the user's request by first acknowledging the absence of data for "**Rediocide C**" and then providing a detailed overview of the closely related and well-documented compound, Rediocide A, as a relevant alternative. The methodologies and data presentation formats requested by the user will be structured around the available information for Rediocide A, serving as a template for how such a guide would be constructed for **Rediocide C**, should data become available in the future.

The Rediocide Family: Focus on Rediocide A

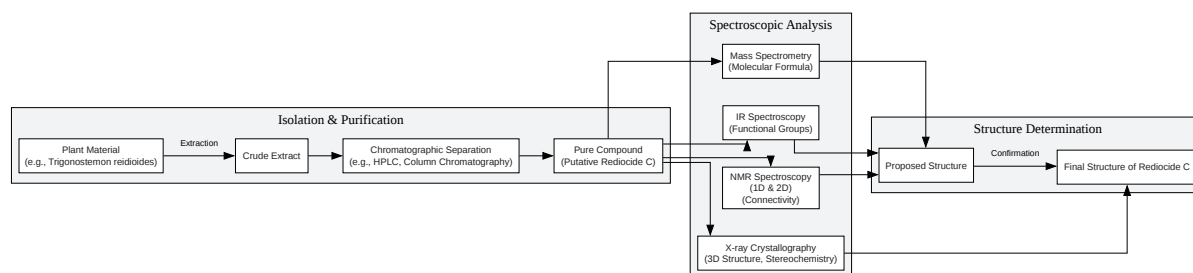
Rediocide A is a daphnane-type diterpenoid ester isolated from the roots of *Trigonostemon reidioides*.^[1] Natural products of this class are known for their diverse and potent biological activities. Rediocide A, in particular, has been investigated for its insecticidal and potential anticancer properties.^{[1][2]}

Structure Elucidation of Rediocide A

The structure of Rediocide A was determined through extensive spectroscopic analysis. While specific papers on the initial structure elucidation are not readily available in the search results, the process for such a molecule typically involves a combination of the following techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are fundamental for establishing the carbon skeleton and the connectivity of protons and carbons.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the elemental composition and molecular weight of the compound.
- Infrared (IR) Spectroscopy: This technique helps identify key functional groups present in the molecule, such as hydroxyls, carbonyls, and esters.
- X-ray Crystallography: When a suitable crystal can be obtained, X-ray crystallography provides unambiguous determination of the three-dimensional structure and absolute stereochemistry.

A logical workflow for the structure elucidation of a novel natural product like a putative **Rediocide C** would be as follows:



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Fig. 1: A generalized workflow for the structure elucidation of a natural product.

Spectroscopic Data for Rediocide A

While a complete dataset for Rediocide A is not available in the initial search results, a representative table of what would be included for a "**Rediocide C**" is presented below. This table would be populated with chemical shifts (δ) in parts per million (ppm) and coupling constants (J) in Hertz (Hz) from NMR experiments, and key peaks from IR and MS analyses.

Table 1: Hypothetical Spectroscopic Data for **Rediocide C**

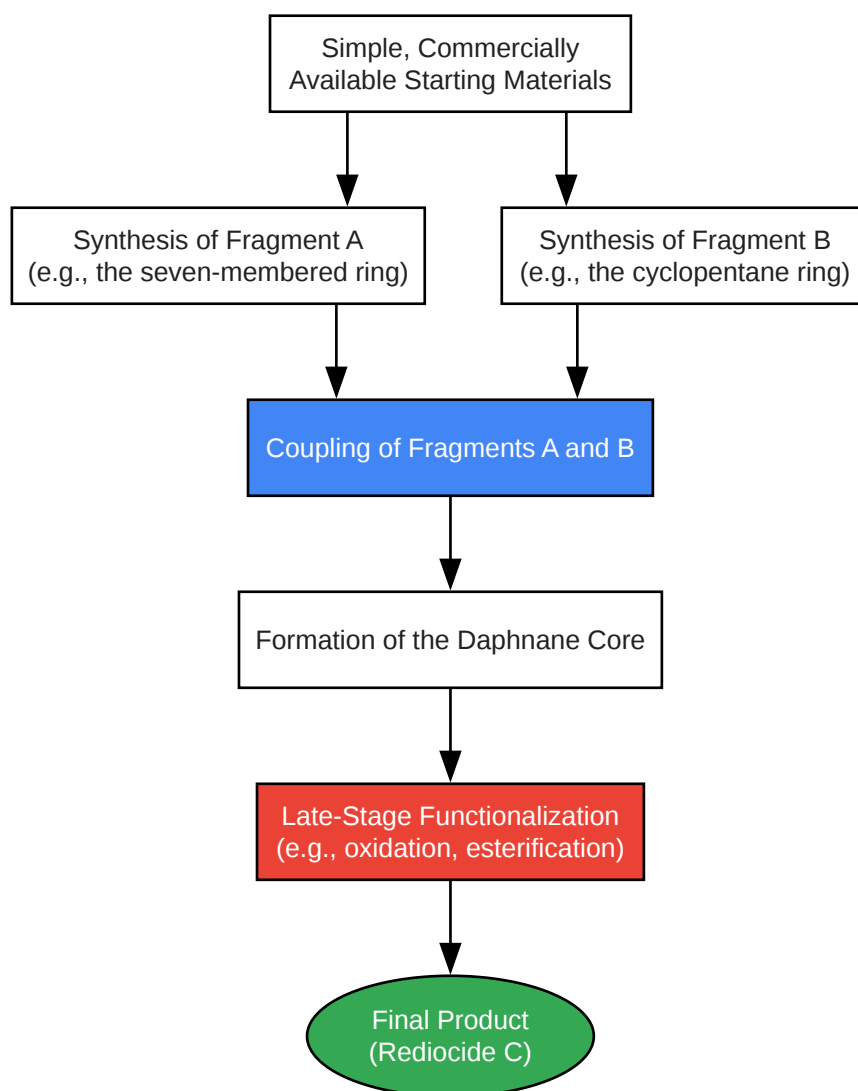
^1H NMR (CDCl_3 , 500 MHz)	^{13}C NMR (CDCl_3 , 125 MHz)	Key IR (cm^{-1})	HRMS (m/z)
δ 7.85 (d, J = 8.5 Hz, 2H)	δ 172.5 (C=O)	3450 (O-H)	$[\text{M}+\text{H}]^+$ calculated
δ 7.40 (t, J = 7.5 Hz, 1H)	δ 165.8 (C=O)	1735 (C=O, ester)	$[\text{M}+\text{H}]^+$ found
δ 5.60 (s, 1H)	δ 145.2 (C)	1680 (C=O, ketone)	
...	...	1240 (C-O)	

Total Synthesis of Daphnane Diterpenoids

The total synthesis of complex natural products like daphnane diterpenoids is a significant challenge in organic chemistry. At present, there are no published total syntheses specifically for Rediocide A or a putative **Rediocide C**. However, the general strategies for synthesizing related complex diterpenes often involve:

- **Convergent Synthesis:** Building complex fragments of the molecule separately before joining them together.
- **Stereoselective Reactions:** Employing reactions that create specific stereoisomers, which is crucial for biologically active molecules.
- **Key Ring-Forming Reactions:** Utilizing powerful chemical reactions to construct the intricate ring systems characteristic of the target molecule.

A potential synthetic approach for a daphnane diterpenoid could be conceptualized as follows:



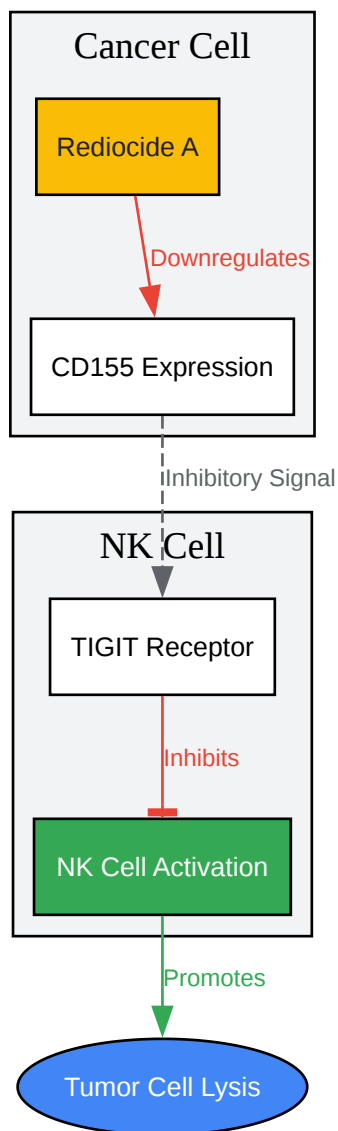
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Fig. 2: A conceptual workflow for the total synthesis of a complex diterpenoid.

Biological Activity and Signaling Pathways of Rediocide A

Rediocide A has been shown to exhibit interesting biological activities, particularly in the context of cancer immunotherapy. Studies have indicated that Rediocide A can enhance the tumor-killing activity of Natural Killer (NK) cells.[3][4][5] This is reportedly achieved by downregulating the expression of CD155 on cancer cells, which is a ligand for the inhibitory receptor TIGIT on NK cells.[3][4] By reducing CD155, Rediocide A may block an immune checkpoint, thereby unleashing the cytotoxic potential of NK cells against tumors.

The proposed mechanism of action for Rediocide A in enhancing NK cell-mediated cytotoxicity is depicted below:



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References

- 1. Rediocide A, an Insecticide, induces G-protein-coupled receptor desensitization via activation of conventional protein kinase C - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Targeting CD155 by rediocide-A overcomes tumour immuno-resistance to natural killer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. tandfonline.com [tandfonline.com]
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